

Application Notes and Protocols for the Total Synthesis of (+)-Elacomine

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the methodologies employed in the total synthesis of (+)-**elacomine**, a spirooxindole alkaloid. The document outlines two prominent synthetic strategies, summarizes key quantitative data, and provides detailed experimental protocols for pivotal reactions. The information is intended to serve as a valuable resource for researchers in organic synthesis and medicinal chemistry.

Introduction to (+)-Elacomine Synthesis

(+)-Elacomine is a naturally occurring spirooxindole alkaloid isolated from Elaeagnus commutata. Its unique spirocyclic core has attracted considerable attention from the synthetic community, leading to the development of several elegant total syntheses. Two key approaches that have been successfully employed are:

- Pictet-Spengler Reaction followed by Oxidative Rearrangement: A classical approach that builds the core tetrahydro-β-carboline structure, which is then rearranged to the spirooxindole skeleton.
- Stereoselective Intramolecular Iminium Ion Spirocyclization: A more modern approach that utilizes the cyclization of a 2-halotryptamine derivative to stereoselectively form the spirocyclic system.[1][2]

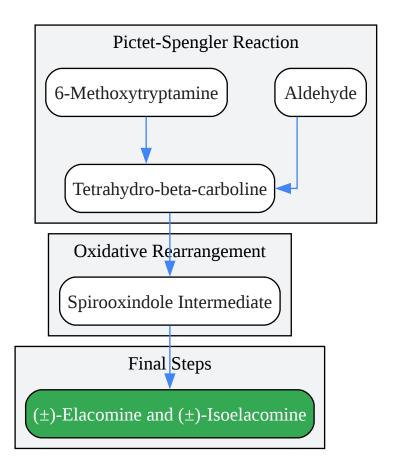


This document will detail the methodologies of both approaches, providing the necessary information for their replication and adaptation.

Synthetic Strategies and Key Transformations Borschberg's Racemic Synthesis via Pictet-Spengler Reaction

This strategy commences with a Pictet-Spengler reaction between 6-methoxytryptamine and an appropriate aldehyde, followed by an oxidative rearrangement of the resulting tetrahydro-β-carboline to furnish the spirooxindole core. This route provides a concise pathway to racemic **elacomine**.[3]

Logical Workflow of Borschberg's Synthesis



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Caption: Borschberg's racemic synthesis of elacomine.

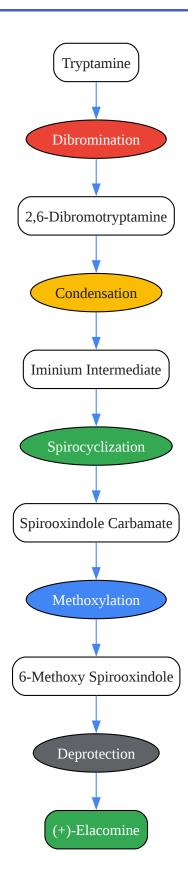


Miyake, Yakushijin, and Horne's Stereoselective Synthesis

This approach offers a high degree of stereocontrol through an intramolecular iminium ion spirocyclization of a 2,6-dibromotryptamine derivative. Key steps include the regioselective halogenation of tryptamine, condensation with isovaleraldehyde, stereoselective cyclization, methoxylation, and final deprotection.[1][2]

Experimental Workflow of Miyake, Yakushijin, and Horne's Synthesis





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